

Proper Disposal of MRS2179 Tetrasodium: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MRS2179 tetrasodium

Cat. No.: B15570002

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is a critical component of laboratory operations. This guide provides detailed procedures for the proper disposal of **MRS2179 tetrasodium**, a selective P2Y1 receptor antagonist. Due to the absence of a specific Safety Data Sheet (SDS) for the tetrasodium salt, a conservative approach is recommended, treating the compound as a chemical waste to be managed through institutional environmental health and safety (EHS) protocols.

Summary of Key Information

The following table summarizes essential data for **MRS2179 tetrasodium**, compiled from supplier information and analogous compounds. This information should be considered when preparing for its disposal.

Property	Data
Chemical Name	2'-Deoxy-N6-methyladenosine 3',5'-bisphosphate tetrasodium salt
Molecular Formula	C ₁₁ H ₁₃ N ₅ O ₉ P ₂ Na ₄
Molecular Weight	513.16 g/mol
Solubility	Soluble in water (up to 50 mM)
Known Hazards (Ammonium Salt)	Not classified as hazardous. Slightly hazardous for water. Avoid allowing undiluted product or large quantities to reach ground water, water course, or sewage system. ^[1]
Storage	Store at -20°C.

Experimental Protocols: Disposal Procedures

The recommended disposal protocol for **MRS2179 tetrasodium** is based on standard laboratory chemical waste management practices. This procedure is designed to minimize risk to personnel and the environment.

Step 1: Personal Protective Equipment (PPE)

Before handling **MRS2179 tetrasodium**, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Laboratory coat
- Chemical-resistant gloves

Step 2: Waste Collection

- Solid Waste: Collect any solid **MRS2179 tetrasodium** waste, including empty vials or containers with residual powder, in a designated and clearly labeled chemical waste container.

- **Aqueous Solutions:** Collect all aqueous solutions containing **MRS2179 tetrasodium** in a separate, sealed, and clearly labeled container for aqueous chemical waste. Do not dispose of solutions down the drain.
- **Contaminated Materials:** Any materials, such as pipette tips, weighing paper, or absorbent pads, that have come into contact with **MRS2179 tetrasodium** should be disposed of in the solid chemical waste container.

Step 3: Labeling of Waste Containers

All waste containers must be labeled with the following information:

- The words "Hazardous Waste" or "Chemical Waste" as per your institution's guidelines.
- The full chemical name: "**MRS2179 tetrasodium** (2'-Deoxy-N6-methyladenosine 3',5'-bisphosphate tetrasodium salt)".
- The concentration and volume of the waste.
- The date of accumulation.
- The name of the principal investigator or laboratory contact.

Step 4: Storage of Chemical Waste

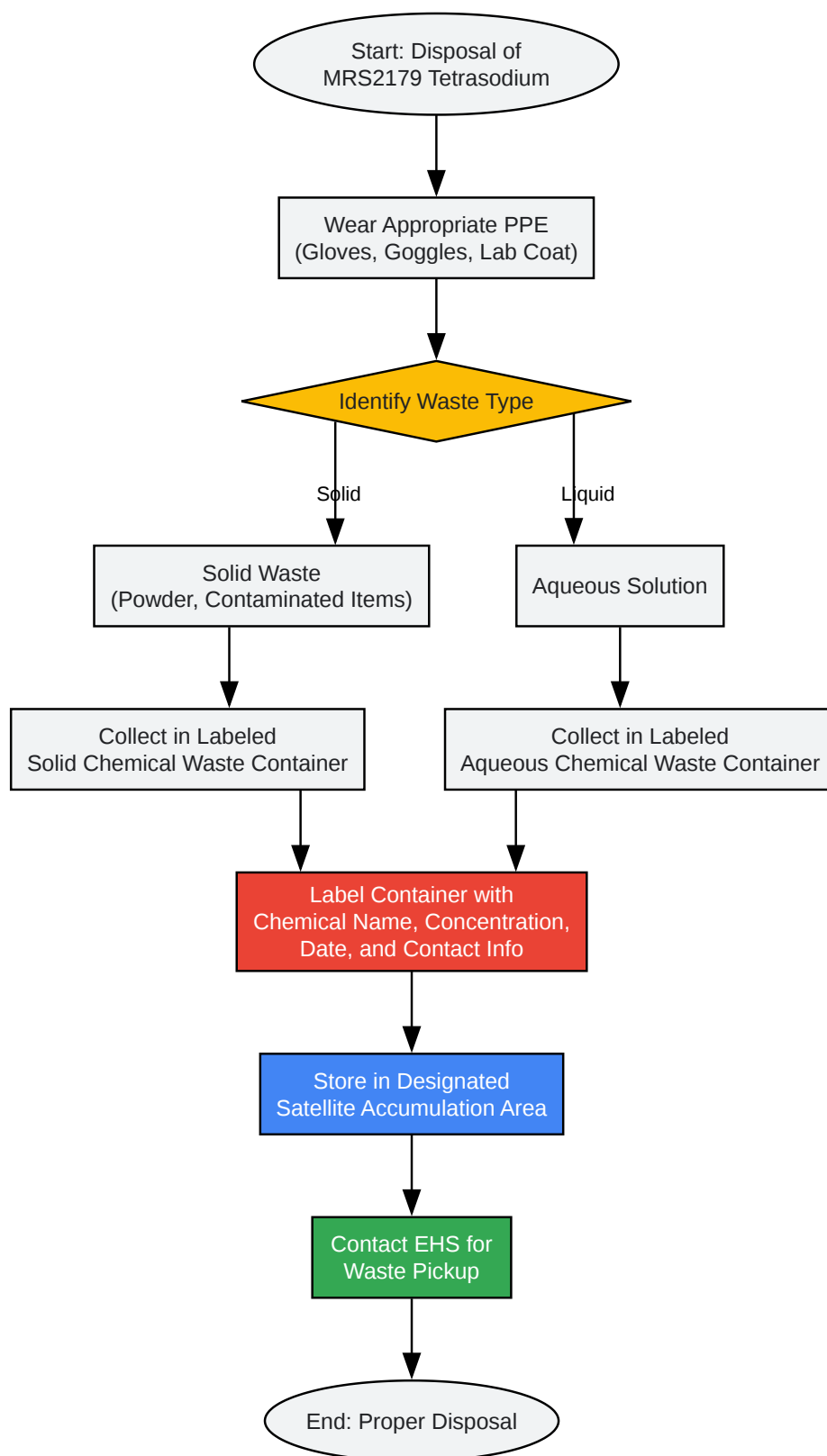
Store the labeled waste containers in a designated satellite accumulation area (SAA) within the laboratory. Ensure the storage area is secure and away from incompatible materials.

Step 5: Scheduling Waste Pickup

Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste. Follow their specific procedures for waste collection and documentation.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **MRS2179 tetrasodium**.



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Caption: Disposal workflow for **MRS2179 tetrasodium**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **MRS2179 tetrasodium**, contributing to a secure and environmentally responsible research environment. Always consult your institution's specific chemical hygiene and waste disposal plans for complete guidance.

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References

- 1. acewaste.com.au [acewaste.com.au]
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